

Application Note: Scale-Up Synthesis of 2-Amino-5-bromo-3-fluorobenzamide

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Compound of Interest

Compound Name: 2-Amino-5-bromo-3-fluorobenzamide

CAS No.: 1295570-35-2

Cat. No.: B11757746

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Introduction & Strategic Analysis

2-Amino-5-bromo-3-fluorobenzamide is a high-value pharmacophore used in the synthesis of poly(ADP-ribose) polymerase (PARP) inhibitors (e.g., Niraparib analogs) and Bruton's tyrosine kinase (BTK) inhibitors.^{[1][2]} The presence of the fluorine atom at the C3 position and the bromine handle at C5 allows for precise structure-activity relationship (SAR) tuning and subsequent cross-coupling reactions (Suzuki-Miyaura, Buchwald-Hartwig).^{[1][2]}

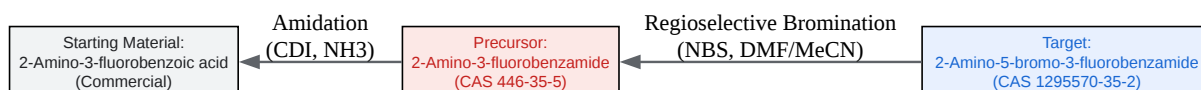
Synthetic Challenges

- **Regioselectivity:** The primary challenge is ensuring exclusive bromination at the C5 position without contaminating the C4 or C6 positions. The C2-amino group is a strong ortho, para-director, favoring C5 (para).^{[1][2]} However, the C3-fluorine atom also exerts directing effects.^[1]
- **Purification:** On a kilogram scale, column chromatography is cost-prohibitive.^{[1][2]} The process must rely on crystallization or slurry washing (trituration) for purification.

- Safety: The use of brominating agents (NBS or Br₂) requires careful exotherm management.

Retrosynthetic Logic & Pathway

The most efficient scale-up route utilizes the strong directing effect of the amino group on the benzamide core.[1][2] We bypass the need to brominate the benzoic acid precursor by performing the bromination as the final step on the amide, which simplifies the workup.



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Figure 1: Retrosynthetic strategy prioritizing the late-stage bromination for maximum regiocontrol and ease of purification.[2]

Detailed Experimental Protocol

Method A: Direct Bromination of 2-Amino-3-fluorobenzamide (Recommended)[1][2]

This route is preferred for scale-up due to mild conditions, high yield (~70-90%), and the ability to purify via simple slurry wash.[2]

Reagents & Materials:

- Starting Material: 2-Amino-3-fluorobenzamide (1.0 equiv.)[1][2]
- Reagent: N-Bromosuccinimide (NBS) (1.05 equiv.)[1][2]
- Solvent: N,N-Dimethylformamide (DMF) or Acetonitrile (MeCN)
- Quench: Sodium Thiosulfate (aq), Water[3]
- Wash Solvent: Diisopropyl ether (DIPE) or cold Ethanol

Step-by-Step Procedure (100 g Scale Basis)

- Reactor Setup: Equip a 2L jacketed glass reactor with an overhead mechanical stirrer, internal temperature probe, and a nitrogen inlet.
- Dissolution:
 - Charge 2-Amino-3-fluorobenzamide (100.0 g, 0.649 mol) into the reactor.
 - Add DMF (600 mL) (6 vol). Stir at 20–25°C until a clear solution is obtained.
 - Note: Acetonitrile (10 vol) can be used as a greener alternative, though solubility may require slight warming (30°C).
- Bromination (Exotherm Control):
 - Cool the solution to 0–5°C.
 - Dissolve NBS (121.3 g, 0.681 mol, 1.05 equiv.) in DMF (250 mL).
 - Add the NBS solution dropwise over 60 minutes, maintaining the internal temperature < 10°C.
 - Critical: The C5 position is highly activated; rapid addition can lead to di-brominated impurities or exotherms.^{[1][2]}
- Reaction:
 - Allow the mixture to warm to 20–25°C naturally.
 - Stir for 2–4 hours.
 - IPC (In-Process Control): Monitor via HPLC. Target: Starting material < 1.0%.
- Quench & Precipitation:
 - Cool the mixture to 10°C.
 - Slowly add Water (1.5 L) over 30 minutes. A thick precipitate will form.

- Optional: Add 10% aqueous Sodium Thiosulfate (100 mL) during the water addition to quench any unreacted bromine species and prevent product coloration.
- Isolation:
 - Stir the slurry at 5–10°C for 1 hour to maximize yield.
 - Filter the solid using a Nutsche filter or centrifuge.
 - Wash the cake with Water (3 x 300 mL) to remove residual DMF.
- Purification (Slurry Wash):
 - Transfer the wet cake back to the reactor.
 - Add Diisopropyl ether (DIPE) (500 mL).
 - Stir at 20–25°C for 2 hours. This removes non-polar impurities and residual succinimide.
 - Filter the solid and wash with fresh DIPE (100 mL).
- Drying:
 - Dry in a vacuum oven at 45–50°C for 12 hours.

Expected Yield: 105 – 120 g (70 – 80%) Appearance: Off-white to pale beige solid.[\[1\]](#)[\[2\]](#)

Method B: Preparation of Precursor (If starting from Acid)

If the amide is not commercially available, synthesize it from 2-Amino-3-fluorobenzoic acid.[\[1\]](#)
[\[2\]](#)

- Activation: Dissolve 2-Amino-3-fluorobenzoic acid in THF. Add 1.1 equiv 1,1'-Carbonyldiimidazole (CDI) in portions. Stir until CO₂ evolution ceases.
- Amidation: Bubble Ammonia gas or add Ammonium Hydroxide (28%) (excess) to the activated mixture.

- Workup: Concentrate THF, dilute with water, filter the precipitated 2-Amino-3-fluorobenzamide.

Process Data & Specifications

Quantitative Summary Table

Parameter	Specification / Value	Notes
Stoichiometry	1.0 : 1.05 (SM : NBS)	Slight excess NBS ensures conversion.
Solvent Volume	6–10 Volumes	DMF minimizes volume; MeCN is greener. [1]
Temperature	0°C (Add) → 25°C (React)	Controls regioselectivity.
Reaction Time	2 – 4 Hours	Fast kinetics due to activated ring. [1]
Workup	Water precipitation	Avoids extraction/evaporation. [1]
Purity Target	> 98.0% (HPLC)	Critical for subsequent coupling.
Melting Point	185 – 187°C	Literature reference range.

Analytical Checkpoints (Self-Validation)

- HPLC: Monitor the disappearance of the peak at RT ~3.5 min (SM) and appearance of product at RT ~5.2 min (Method dependent).
- ¹H NMR (DMSO-d₆):
 - Look for the loss of the C5 proton.
 - Diagnostic Signals: Two aromatic doublets (or dd) representing H-4 and H-6.[\[1\]](#)[\[2\]](#) The H-4 proton (ortho to F) will show large H-F coupling.[\[1\]](#)[\[2\]](#)
 - Shift: The disappearance of the para-proton (relative to amine) simplifies the aromatic region to a 2-spin system.[\[1\]](#)

Safety & Handling (E-E-A-T)

- N-Bromosuccinimide (NBS): Corrosive and an irritant.[1][2] Can react violently with amines if not controlled.[1] Store in a cool, dry place.
- DMF: Hepatotoxic.[1] Use in a well-ventilated fume hood.[1][2] Consider Acetonitrile as a substitute if reactor capacity allows (requires higher dilution).
- Exotherm: The bromination is exothermic. On a kilogram scale, jacket cooling is mandatory during NBS addition.

Troubleshooting Guide

Issue	Probable Cause	Corrective Action
Low Yield	Product loss in mother liquor (DMF).[1][2]	Increase water ratio during quench (up to 1:3 DMF:Water).
High Impurities	Di-bromination or regio-isomers.[1][2]	Lower addition temperature (< 0°C). Reduce NBS to 1.0 equiv.
Colored Product	Residual Bromine/Succinimide.[1]	Wash cake thoroughly with Na ₂ S ₂ O ₃ (aq) and DIPE.
Sticky Solid	Residual DMF.	Reslurry in water for longer duration or use Ethanol/Water recrystallization.

References

- Patent: Preventive or therapeutic agents for spinal muscular atrophy.[4] (2020).[5][6] WO2020004594A1. (Describes the specific bromination of 2-amino-3-fluorobenzamide).
- Methodology: Regioselective Electrophilic Aromatic Bromination.[1] (2016). Tetrahedron, 72(1), 123-133. (General principles of aniline bromination).
- Compound Data: **2-Amino-5-bromo-3-fluorobenzamide** (CAS 1295570-35-2).[1][2][7] ChemicalBook.

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